

Technical Guide: Physical Properties of (S)-H8-BINAP Powder

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Compound of Interest

Compound Name: (S)-H8-BINAP

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This technical guide provides a comprehensive overview of the core physical properties of (S)-(-)-2,2'-Bis(diphenylphosphino)-5,5',6,6',7,7',8,8'-octahydro-1,1'-binaphthyl, commonly known as **(S)-H8-BINAP**. This chiral phosphine ligand is a critical component in asymmetric catalysis, particularly in hydrogenation reactions for the synthesis of enantiomerically pure compounds in the pharmaceutical and fine chemical industries.

Core Physical and Chemical Properties

(S)-H8-BINAP is typically supplied as an off-white to white powder or crystalline solid.[\[1\]](#)[\[2\]](#) Its stability and performance as a ligand are intrinsically linked to its physical characteristics. Below is a summary of its key properties.

Property	Value	Reference(s)
Appearance	Off-white powder	[1][2]
Molecular Formula	C ₄₄ H ₄₀ P ₂	[1]
Molecular Weight	630.74 g/mol	[1][3]
Melting Point	207-208 °C	[1][2]
Optical Rotation	-69.1° (c=0.5165 g/100ml in Toluene)	[1][2]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8°C	[1][2][4]

Experimental Protocols

Detailed experimental procedures for the characterization of **(S)-H8-BINAP** powder are crucial for quality control and comparative studies. The following sections outline standardized, albeit general, methodologies for determining its key physical properties.

Melting Point Determination

The melting point of **(S)-H8-BINAP** is a key indicator of its purity. A sharp melting range is indicative of high purity.

Methodology:

- Sample Preparation: A small amount of finely ground **(S)-H8-BINAP** powder is packed into a capillary tube to a height of 2-3 mm.
- Instrumentation: A calibrated digital melting point apparatus is used.
- Procedure:
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a rapid rate (e.g., 10-20 °C/min) to determine an approximate melting range.

- The determination is repeated with a fresh sample, heating at a slower rate (e.g., 1-2 °C/min) starting from approximately 20 °C below the approximate melting point.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.

Optical Rotation Measurement

Optical rotation is a critical parameter that confirms the enantiomeric identity of **(S)-H8-BINAP**.

Methodology:

- Sample Preparation: A solution of **(S)-H8-BINAP** is prepared by accurately weighing a sample and dissolving it in a specific volume of a suitable solvent (e.g., Toluene) to a known concentration (e.g., 0.5165 g/100ml).[\[1\]](#)[\[2\]](#)
- Instrumentation: A calibrated polarimeter with a sodium lamp (D-line, 589 nm) is used.
- Procedure:
 - The polarimeter tube is rinsed and filled with the solvent, and a blank reading is taken.
 - The tube is then filled with the prepared **(S)-H8-BINAP** solution.
 - The angle of rotation is measured at a constant temperature (e.g., 20 °C).
 - The specific rotation is calculated using the formula: $[\alpha] = \alpha / (l \times c)$, where α is the observed rotation, l is the path length in decimeters, and c is the concentration in g/mL.

Solubility Assessment

Understanding the solubility of **(S)-H8-BINAP** in various organic solvents is essential for its application in catalytic reactions and for purification processes.

Methodology:

- Solvent Selection: A range of common organic solvents of varying polarities should be tested (e.g., Toluene, Dichloromethane, Tetrahydrofuran, Ethanol, Methanol, Hexane).

- Procedure:

- To a known volume of a selected solvent (e.g., 1 mL) in a vial, a small, accurately weighed amount of **(S)-H8-BINAP** powder (e.g., 10 mg) is added.
- The mixture is agitated (e.g., vortexed or sonicated) at a controlled temperature (e.g., 25 °C) for a set period.
- Visual observation is used to determine if the solid has completely dissolved.
- If the solid dissolves, further aliquots are added until saturation is reached. The solubility can then be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in mg/mL).

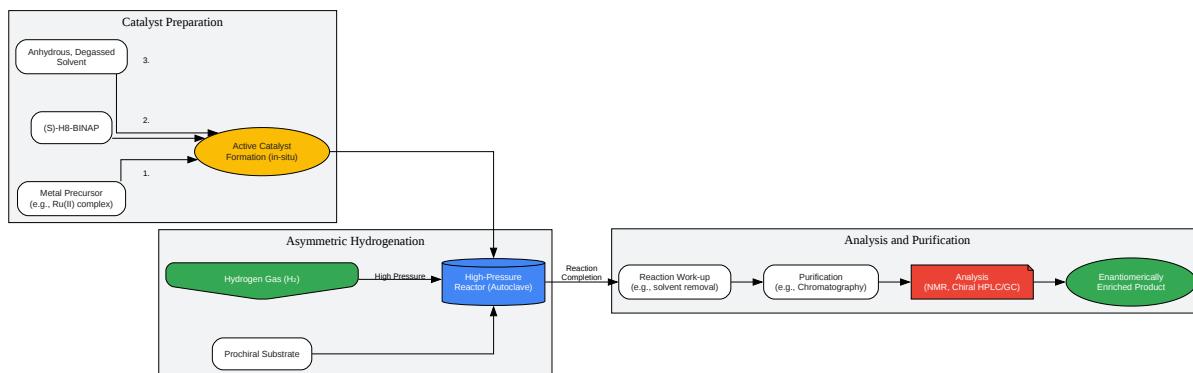
Structural and Thermal Analysis

Advanced analytical techniques can provide deeper insights into the solid-state properties of **(S)-H8-BINAP** powder. While specific data for **(S)-H8-BINAP** is not readily available in public literature, the following are standard methods for such characterization.

- Powder X-ray Diffraction (PXRD): This technique is used to determine the crystalline nature of the powder and to identify different polymorphic forms.
- Differential Scanning Calorimetry (DSC): DSC can be used to precisely determine the melting point and to study other thermal transitions, such as glass transitions or decomposition.
- Thermogravimetric Analysis (TGA): TGA measures the change in mass of a sample as a function of temperature, providing information on its thermal stability and decomposition profile.

Experimental Workflow Visualization

The primary application of **(S)-H8-BINAP** is as a chiral ligand in asymmetric catalysis. The following diagram illustrates a typical experimental workflow for an asymmetric hydrogenation reaction using a pre-formed or in-situ generated **(S)-H8-BINAP**-metal complex.

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Caption: Workflow for Asymmetric Hydrogenation using **(S)-H8-BINAP**.

This guide provides foundational data and methodologies for the handling and characterization of **(S)-H8-BINAP** powder. For specific applications, it is recommended to consult peer-reviewed literature and material safety data sheets from suppliers.

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